

Application Notes and Protocols for Methyl 4-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name:	Methyl 4-hydroxycyclohexanecarboxylate
Cat. No.:	B095842

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Introduction

Methyl 4-hydroxycyclohexanecarboxylate is a bifunctional molecule incorporating both a hydroxyl group and a methyl ester. This structure makes it a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and specialty chemicals. Its alicyclic core is a common motif in a variety of biologically active molecules. The presence of both cis and trans isomers (e.g., CAS 3618-03-9 for cis and 6125-57-1 for trans) necessitates careful consideration of its stereochemistry in synthetic applications.^{[1][2][3]} Proper handling and storage of this compound are paramount to ensure its stability, prevent degradation, and guarantee the safety of laboratory personnel. These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe and effective management of **Methyl 4-hydroxycyclohexanecarboxylate** in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a compound is the foundation of its safe handling. The following table summarizes the key properties of **Methyl 4-hydroxycyclohexanecarboxylate**.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₃	[1][4]
Molecular Weight	158.19 g/mol	[1][4]
CAS Number	17449-76-2 (mixture of isomers)	[1][4]
Boiling Point	233 °C	[4][5]
Flash Point	94 °C	[4][5]
Density	1.121 g/cm ³	[4][5]
Appearance	Colorless to almost colorless clear liquid	

Hazard Identification and Safety Precautions

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 4-hydroxycyclohexanecarboxylate** is classified as a hazardous substance.[1][6]

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[1][4][6]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

Precautionary Statements:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.
- Wear protective gloves, protective clothing, eye protection, and face protection.[2][4]

- Use only in a well-ventilated area or outdoors.[7]

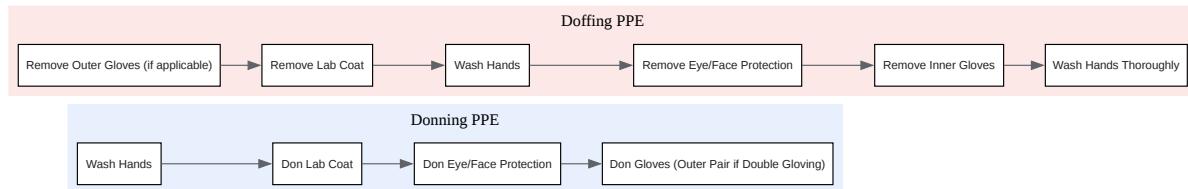
The causality behind these precautions lies in the chemical's ability to react with biological tissues. The ester and hydroxyl functionalities can interact with proteins and membranes, leading to irritation and toxicity. Inhalation of vapors can irritate the respiratory tract, while skin contact can lead to dermal absorption and local irritation.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to create a reliable barrier against exposure.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use and disposed of properly after handling the compound.[8] Double gloving is recommended, especially when handling larger quantities or during procedures with a high risk of splashing.[9][10]
- Eye and Face Protection: Chemical safety goggles are mandatory.[4] In situations with a significant splash hazard, a face shield should be worn in addition to goggles.[9]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[4][7]
- Respiratory Protection: Handling should be performed in a chemical fume hood to minimize inhalation of vapors.[4] If a fume hood is not available or if there is a risk of generating aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[7][8]

Logical Workflow for Donning and Doffing PPE



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Storage Procedures

The stability and integrity of **Methyl 4-hydroxycyclohexanecarboxylate** are directly influenced by its storage conditions.

General Storage

- Container: Store in a tightly closed container.[7][8] This prevents contamination and the release of vapors.
- Location: Keep in a cool, dry, and well-ventilated area.[8][11] Avoid direct sunlight and heat sources. Some suppliers recommend storing in a freezer under -20°C for long-term storage. [12]
- Inert Atmosphere: For long-term storage or for high-purity grades, storing under an inert atmosphere (e.g., nitrogen or argon) can prevent oxidation.[8]

Incompatible Materials

To prevent hazardous chemical reactions, segregate **Methyl 4-hydroxycyclohexanecarboxylate** from the following:

- Strong Oxidizing Agents: These can react exothermically with the alcohol and ester groups.
[\[4\]](#)[\[7\]](#)
- Strong Bases: Can catalyze hydrolysis of the ester group.
[\[7\]](#)
- Acids: Can also promote ester hydrolysis.

A systematic approach to chemical storage, as outlined by resources on incompatible chemicals, is crucial for laboratory safety.
[\[13\]](#)[\[14\]](#)

Handling and Dispensing Protocol

This protocol is designed to be a self-validating system, where each step minimizes risk and ensures the integrity of the compound.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Assemble all necessary equipment (e.g., glassware, syringes, spatulas) and PPE.
 - Have a spill kit readily accessible.
- Dispensing:
 - Perform all manipulations within the chemical fume hood.
[\[4\]](#)
 - Ground and bond containers when transferring large quantities to prevent static discharge.
[\[7\]](#)[\[11\]](#)
 - Use spark-proof tools if there is a risk of generating a flammable atmosphere.
[\[7\]](#)[\[11\]](#)
 - For small quantities, use a clean, dry pipette or syringe.
 - For larger quantities, carefully pour from the storage container into the receiving vessel.
- Post-Dispensing:
 - Securely close the storage container immediately after dispensing.

- Clean any contaminated surfaces with an appropriate solvent (e.g., isopropanol), followed by soap and water.
- Properly dispose of any contaminated disposable materials (e.g., pipette tips, gloves) as hazardous waste.

Accidental Release and Spill Management

Prompt and appropriate action is critical in the event of a spill.

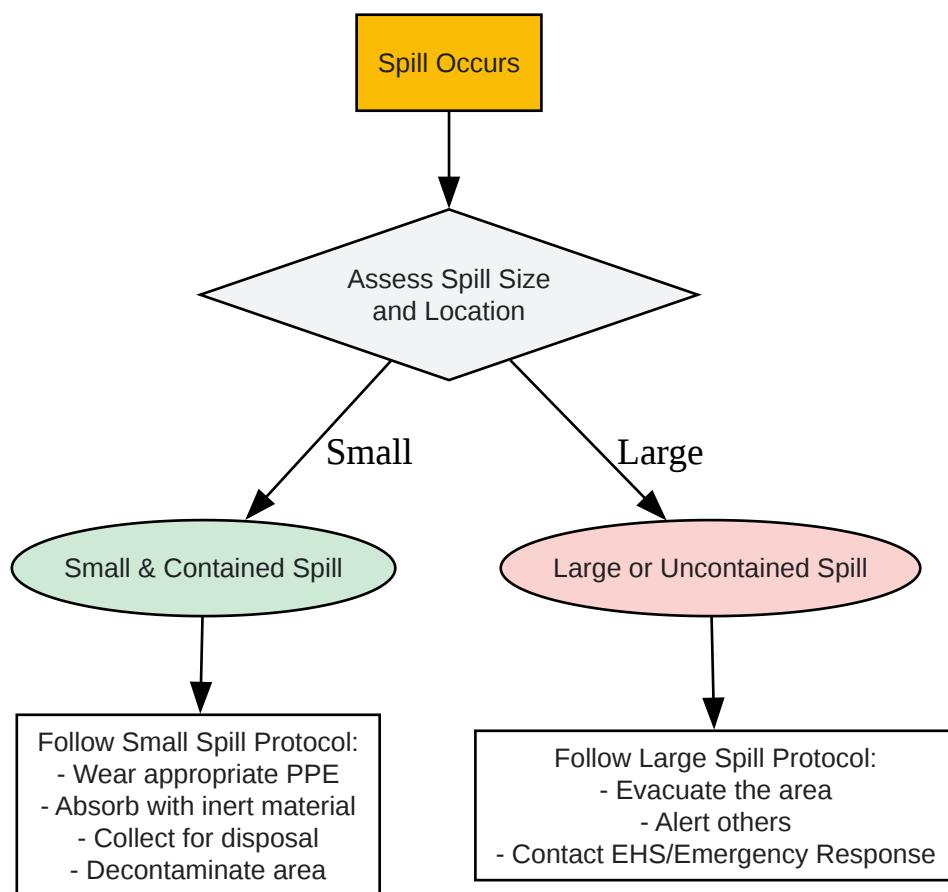
Small Spills

- Evacuate: If necessary, evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.^{[7][15]} Do not use combustible materials like paper towels as the primary absorbent.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.^{[7][8]}
- Decontaminate: Clean the spill area with a suitable solvent and then with soap and water.

Large Spills

- Evacuate: Immediately evacuate the laboratory and alert others in the vicinity.
- Isolate: Close the doors to the affected area.
- Notify: Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.
- Do not attempt to clean up a large spill without proper training and equipment.

Spill Response Decision Tree



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Caption: Decision tree for responding to a chemical spill.

Disposal Procedures

All waste containing **Methyl 4-hydroxycyclohexanecarboxylate** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste, including excess reagent, contaminated materials, and spill cleanup debris, in a clearly labeled, sealed container.
 - Do not mix with incompatible waste streams.
- Disposal:

- Dispose of the hazardous waste through your institution's EHS-approved waste management program.[4][11]
- Follow all local, state, and federal regulations for hazardous waste disposal.[15]

First Aid Measures

In case of exposure, immediate action is crucial.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[4][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[4][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4][8]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][8]

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